

SU5408: A Technical Guide to a Seminal VEGFR2 Kinase Inhibitor

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Compound of Interest

Compound Name: SU5408

Cat. No.: B13017134

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Abstract

SU5408 is a potent and selective, cell-permeable small molecule inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) tyrosine kinase.^{[1][2][3][4]} As a member of the 3-substituted indolin-2-one class of compounds, **SU5408** has been instrumental in elucidating the critical role of VEGFR2 signaling in angiogenesis, the process of new blood vessel formation.^{[3][5]} Its high selectivity makes it a valuable tool for in vitro and in vivo studies aimed at understanding the molecular mechanisms of angiogenesis and for the preclinical evaluation of anti-angiogenic therapeutic strategies. This guide provides an in-depth overview of **SU5408**, including its mechanism of action, quantitative inhibitory data, detailed experimental protocols, and the downstream cellular effects of its activity.

Chemical and Physical Properties

SU5408, also known as VEGFR2 Kinase Inhibitor I, is a synthetic compound with well-defined chemical and physical characteristics crucial for its application in experimental settings.^{[1][6][7]}

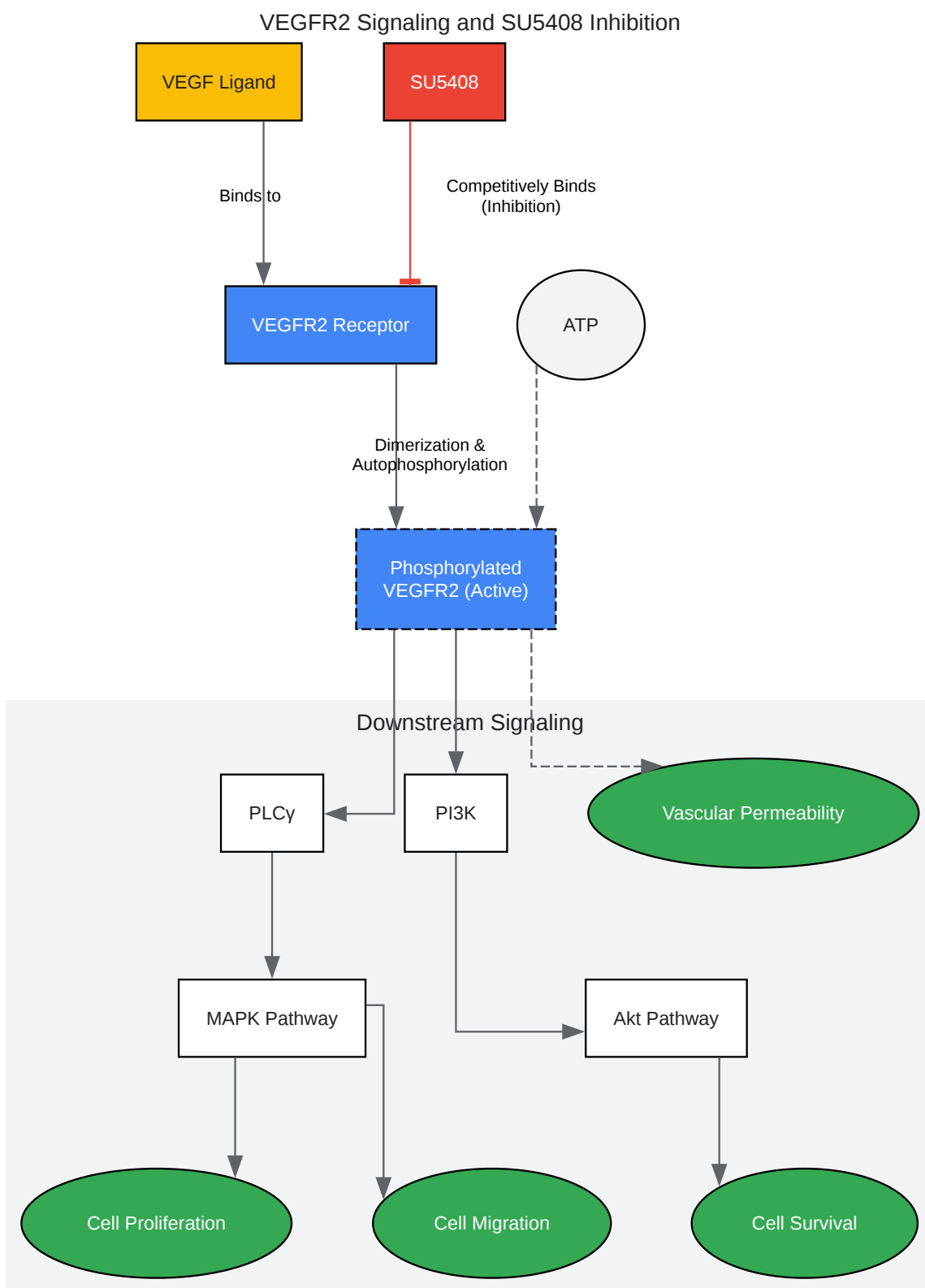
Property	Value
Chemical Name	5-[(1,2-dihydro-2-oxo-3H-indol-3-ylidene)methyl]-2,4-dimethyl-1H-pyrrole-3-carboxylic acid, ethyl ester
Synonyms	SU 5408, VEGFR2 Kinase Inhibitor I[8][9]
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₃ [6][8][9]
Molecular Weight	310.35 g/mol [1][6][9]
CAS Number	15966-93-5[6][8][9]
Appearance	Crystalline solid[8]
Solubility	DMSO: ~6 mg/mL (19.33 mM)[1][3][9]
DMF: ~1 mg/mL[8]	
Water: Insoluble[9]	
Ethanol: Insoluble[9]	
Storage	Store powder at -20°C for long-term stability.[3] [10] Stock solutions in DMSO can be stored at -20°C for several months or -80°C for extended periods.[3][10][11]

Note: For higher solubility in DMSO, warming the tube to 37°C and using an ultrasonic bath may be beneficial.[3][5]

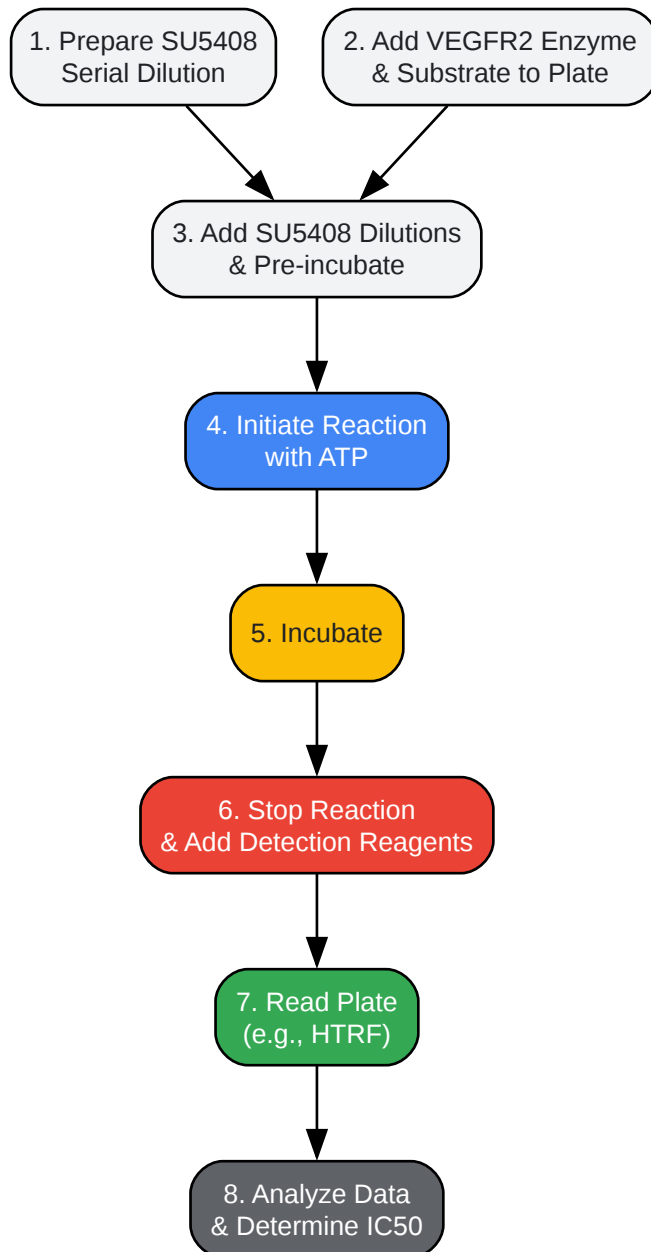
Mechanism of Action

VEGFR2 is a receptor tyrosine kinase that plays a pivotal role in mediating the pro-angiogenic signals of its ligand, Vascular Endothelial Growth Factor (VEGF).[12][13] The binding of VEGF to VEGFR2 induces receptor dimerization and autophosphorylation of specific tyrosine residues in its cytoplasmic domain.[13][14] This activation initiates a cascade of downstream signaling pathways, including the PLCγ-PKC-MAPK and PI3K-Akt pathways, which are crucial for endothelial cell proliferation, migration, survival, and vascular permeability.[12][15][16]

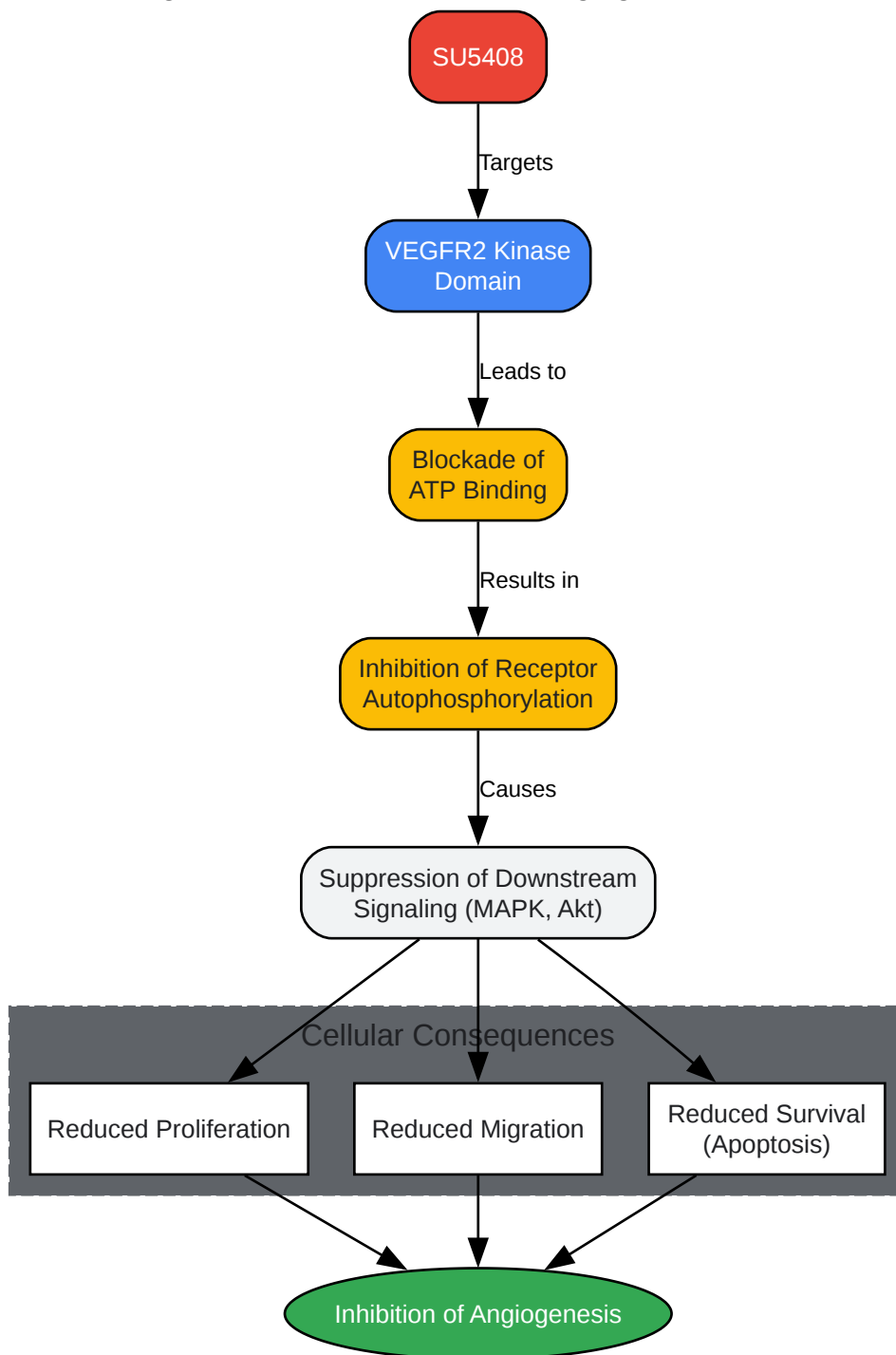
SU5408 functions as a competitive inhibitor at the ATP-binding site within the catalytic domain of the VEGFR2 kinase.^[17] By occupying this site, **SU5408** prevents the binding of ATP, thereby blocking the autophosphorylation of the receptor and the subsequent activation of downstream signaling cascades. This inhibition effectively abrogates the cellular responses to VEGF stimulation.



Workflow for In Vitro Kinase Inhibition Assay



Logical Flow of SU5408's Anti-Angiogenic Effects

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